

L-651896: A Comparative Guide to a Dual Inhibitor of Inflammation

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Compound of Interest

Compound Name: L-651896
CAS No.: 120694-96-4
Cat. No.: B15611620

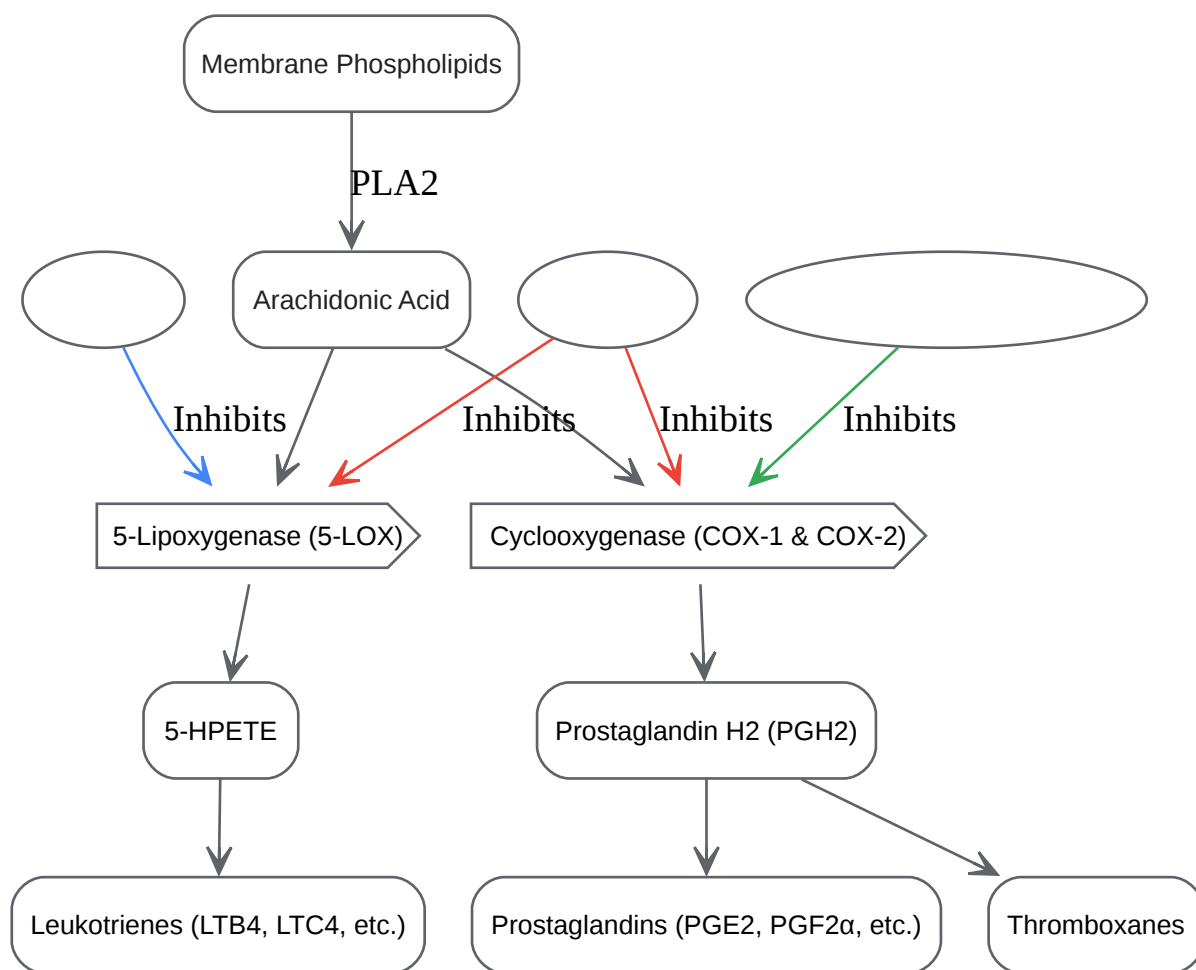
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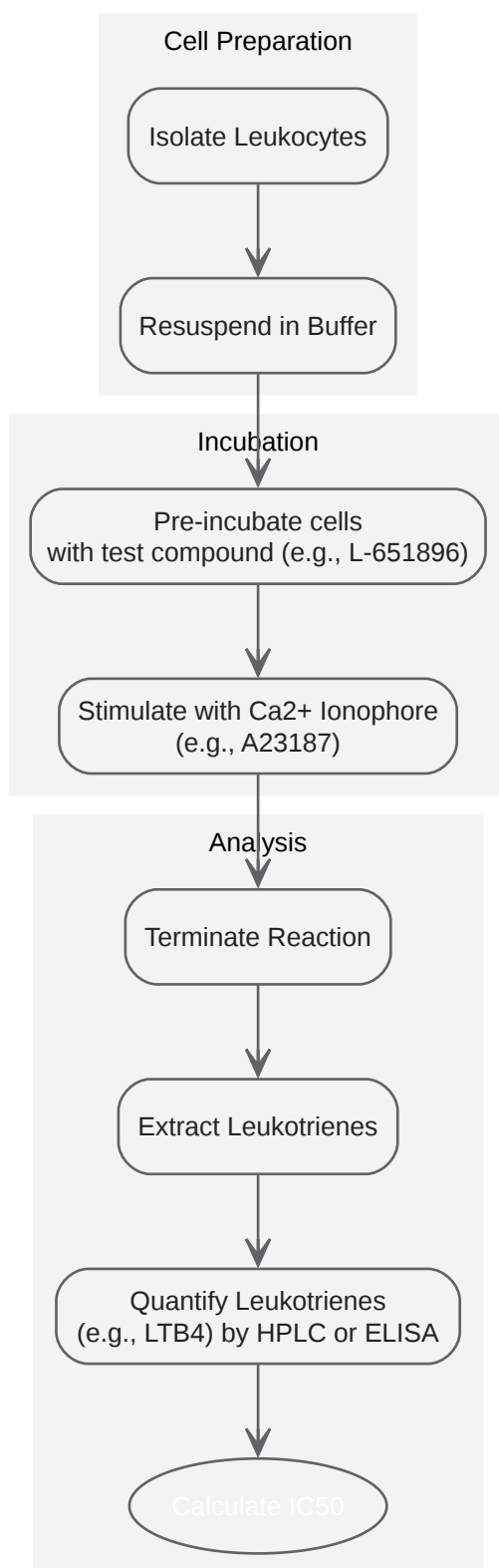
For Researchers, Scientists, and Drug Development Professionals

In the landscape of anti-inflammatory drug discovery, compounds that can modulate multiple inflammatory pathways are of significant interest. **L-651896**, a 2,3-dihydro-5-benzofuranol derivative, presents a compelling profile as a dual inhibitor of both 5-lipoxygenase (5-LOX) and cyclooxygenase (COX), key enzymes in the arachidonic acid cascade that produce pro-inflammatory leukotrienes and prostaglandins, respectively.^[1] This guide provides a comparative analysis of **L-651896** against other established anti-inflammatory agents, supported by available experimental data and detailed methodologies.

Mechanism of Action: Targeting Key Inflammatory Pathways

L-651896 exerts its anti-inflammatory effects by simultaneously inhibiting 5-LOX and COX.^[1] This dual inhibition is significant as it can potentially offer a broader spectrum of anti-inflammatory activity compared to single-pathway inhibitors. The arachidonic acid cascade is a critical pathway in the inflammatory response, and its products, leukotrienes and prostaglandins, are involved in a wide range of physiological and pathological processes.





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References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
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